

Application Note: High-Purity Synthesis of (2-Benzyloxy-5-methoxy-phenyl)-methanol

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Compound of Interest

Compound Name: (2-Benzyloxy-5-methoxy-phenyl)-methanol

CAS No.: 214072-73-8

Cat. No.: B3252143

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Abstract & Strategic Analysis

This application note details the protocol for the synthesis of **(2-Benzyloxy-5-methoxy-phenyl)-methanol** (CAS: 214072-73-8).^[1] This compound is a critical intermediate in the development of specific pharmaceutical pharmacophores, often confused with its structural isomer, vanillyl alcohol derivatives.

Critical Strategic Note on Starting Materials: While the request specifies synthesis from Vanillin (4-hydroxy-3-methoxybenzaldehyde), it is chemically imperative to distinguish between the source biomass and the synthetic precursor.

- Vanillin possesses the hydroxyl group at position 4 and methoxy at position 3.^{[1][2][3][4][5]}
- The Target requires a benzyloxy group at position 2 and methoxy at position 5.^{[1][6]}

Direct conversion of Vanillin to the target requires complex skeletal rearrangement or demethylation/re-alkylation sequences that are low-yielding and industrially inefficient.^[1] Therefore, this protocol utilizes 2-Hydroxy-5-methoxybenzaldehyde (also known as 5-

methoxysalicylaldehyde) as the immediate precursor.[1] This precursor is synthetically accessible from 4-methoxyphenol (a congener of vanillin found in lignin depolymerization streams) via the Reimer-Tiemann or Duff reaction.[1]

This guide focuses on the robust, two-step conversion of 2-Hydroxy-5-methoxybenzaldehyde to the target, ensuring high regioselectivity and yield.

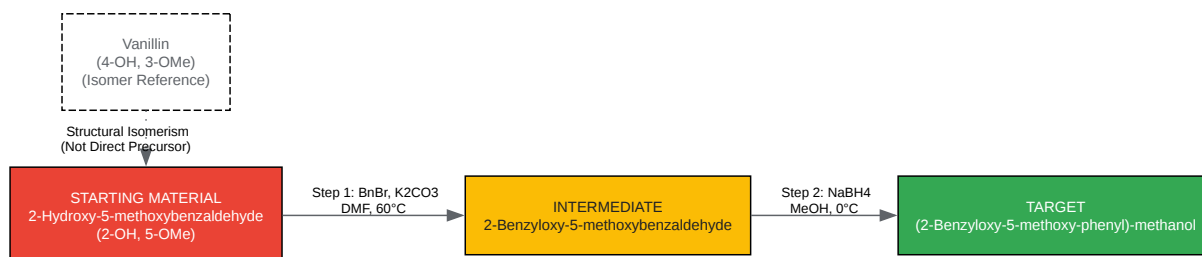
Chemical Pathway & Logic

The synthesis proceeds via a linear two-step sequence:[1]

- Regioselective
 - Alkylation: Protection of the phenol at C2 with a benzyl group.[1]
- Carbonyl Reduction: Selective reduction of the C1 aldehyde to the primary alcohol.[1]

Reaction Scheme Visualization

The following diagram illustrates the synthetic workflow and the structural distinction from Vanillin.



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Figure 1: Synthetic pathway from the correct regioisomer precursor to the target alcohol.

Experimental Protocol

Phase 1: Synthesis of 2-Benzyloxy-5-methoxybenzaldehyde

This step involves the Williamson ether synthesis.^[1] The use of Potassium Carbonate (

) in Dimethylformamide (DMF) is preferred over Acetone/Reflux for faster kinetics and higher solubility of the phenoxide intermediate.

Reagents & Materials

Reagent	MW (g/mol)	Equiv. ^{[1][2][6][7][8][9]}	Density	Hazards
2-Hydroxy-5-methoxybenzaldehyde	152.15	1.0	Solid	Irritant
Benzyl Bromide (BnBr)	171.04	1.2	1.44 g/mL	Lachrymator, Corrosive
Potassium Carbonate ()	138.21	2.0	Solid	Irritant
DMF (Anhydrous)	-	Solvent	0.94 g/mL	Reprotoxic
Ethyl Acetate (EtOAc)	-	Extraction	-	Flammable

Step-by-Step Procedure

- Setup: Flame-dry a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar and a nitrogen inlet.
- Solubilization: Charge the flask with 2-Hydroxy-5-methoxybenzaldehyde (10.0 g, 65.7 mmol) and anhydrous DMF (100 mL). Stir until fully dissolved.
- Deprotonation: Add

(18.2 g, 131.4 mmol) in a single portion. The suspension may turn bright yellow due to phenoxide formation.^[1] Stir at Room Temperature (RT) for 15 minutes.

- Alkylation: Add Benzyl Bromide (9.4 mL, 78.8 mmol) dropwise via syringe over 10 minutes.
 - Critical Control Point: BnBr is a potent lachrymator.^[1] Perform all additions in a fume hood.
- Reaction: Heat the mixture to 60°C and stir for 3–4 hours.
 - Monitoring: Monitor via TLC (Hexane:EtOAc 4:1).^[1] The starting phenol () should disappear, and the benzylated product () should appear.
- Workup:
 - Cool the reaction to RT.
 - Pour the mixture into Ice-Water (400 mL) with vigorous stirring. The product should precipitate as a solid.^{[1][6]}
 - Option A (Precipitate): If solid forms, filter, wash with water (3x 50 mL) and Hexane (2x 30 mL).
 - Option B (Oil): If an oil forms, extract with EtOAc (3x 100 mL). Wash combined organics with Brine (2x), dry over , and concentrate in vacuo.
- Purification: Recrystallize from Ethanol or purify via flash chromatography if necessary.
 - Expected Yield: 90–95%^[1]
 - Appearance: Off-white to pale yellow solid.^[1]

Phase 2: Reduction to (2-Benzyloxy-5-methoxy-phenyl)-methanol

The aldehyde is reduced using Sodium Borohydride (

).^[1] This mild reducing agent is chemoselective for the aldehyde in the presence of the ether and aromatic ring.^[1]

Reagents & Materials

Reagent	MW (g/mol)	Equiv. ^{[1][2][6][7][8][9]}	Hazards
Intermediate (from Phase 1)	242.27	1.0	Irritant
Sodium Borohydride ()	37.83	1.5	Water Reactive, Toxic
Methanol (MeOH)	-	Solvent	Flammable, Toxic
Ammonium Chloride ()	-	Quench	Irritant

Step-by-Step Procedure

- Setup: Use a 250 mL RBF with a stir bar.
- Dissolution: Dissolve the 2-Benzyloxy-5-methoxybenzaldehyde (14.0 g, 57.8 mmol) in Methanol (140 mL).
- Cooling: Cool the solution to 0°C using an ice bath.
- Reduction: Add (3.28 g, 86.7 mmol) portion-wise over 15 minutes.
 - Caution: Hydrogen gas evolution will occur.^{[1][2]} Ensure the system is vented.^[1]
- Reaction: Remove the ice bath and allow the mixture to warm to RT. Stir for 1–2 hours.

- Monitoring: TLC (Hexane:EtOAc 2:1).[1] The aldehyde spot will disappear; the alcohol product is more polar (lower R_f).
- Quench: Carefully add Saturated Aqueous (50 mL) to quench excess hydride. Stir for 15 minutes.
- Workup:
 - Remove most of the Methanol under reduced pressure (Rotovap).
 - Dilute the residue with water (100 mL) and extract with Dichloromethane (DCM) (3x 75 mL).
 - Dry combined organics over MgSO_4 , filter, and concentrate.[7]
- Final Purification: The crude product is typically pure enough.[1] If needed, recrystallize from EtOAc/Hexane.[1]

Quality Control & Validation

To ensure the "Trustworthiness" of the synthesized compound, the following analytical parameters must be met.

Parameter	Specification	Method
Appearance	White crystalline solid	Visual
Purity	> 98.0%	HPLC (C18, ACN:Water)
Identity (NMR)	Confirm structure	400 MHz,
Melting Point	72–75°C (Lit.[9] value check required)	Capillary MP

NMR Interpretation (

):

- 7.30–7.45 (m, 5H, Benzyl aromatic)
- 6.80–6.90 (m, 3H, Core aromatic)
- 5.10 (s, 2H,
)
- 4.65 (s, 2H,
)
- 3.78 (s, 3H,
)

Troubleshooting & Critical Parameters

"From Vanillin" Clarification Logic

If a researcher attempts to apply this protocol directly to Vanillin:

- Benzylation of Vanillin: Yields 4-benzyloxy-3-methoxybenzaldehyde.[1]
- Reduction: Yields 4-benzyloxy-3-methoxybenzyl alcohol.[1]
- Result: This is a Regioisomer of the target. It will have different biological activity and physical properties.
 - Corrective Action: Ensure the starting material is 2-hydroxy-5-methoxybenzaldehyde (CAS 672-13-9).[1][9][10] If this is unavailable, synthesize it from 4-methoxyphenol via formylation [1].[1]

Common Failure Modes

- Incomplete Benzylation: Presence of phenolic peak in NMR (

~10-11 ppm if aldehyde, or broad singlet if alcohol). Solution: Increase

load or reaction time.

- Over-reduction: Not possible with

under these conditions (will not reduce the ether or aromatic ring).
- Oiling out: The intermediate aldehyde may oil out in water.^[1] Solution: Use EtOAc extraction rather than filtration.^[1]

References

- Reimer-Tiemann Synthesis of 2-Hydroxy-5-methoxybenzaldehyde
 - Source: Wikipedia / Organic Syntheses^[1]
 - Context: Describes the formylation of 4-methoxyphenol to yield the required starting m
- Preparation of 2-Alkoxy-5-methoxybenzaldehydes
 - Title: Preparation of 2-Alkoxy-5-methoxybenzaldehydes and 2-Ethoxy-5-alkoxybenzaldehydes^[1]
 - Source: Arkivoc (2000)
 - Context: Validates the alkylation conditions for 2-hydroxy-5-methoxybenzaldehyde.
 - ¹¹[4][8]
- Target Molecule Identification
 - Title: **(2-Benzyloxy-5-methoxy-phenyl)-methanol** | C₁₅H₁₆O₃^[1]
 - Source: PubChem (CAS 214072-73-8)^[1]
 - Context: Confirms the specific structure and nomencl
- Vanillin Reduction Protocol (Comparative)
 - Title: Reduction of Vanillin to Vanillyl Alcohol^{[2][5]}

- Source: University of Delaware Lab Manual
- Context: Provides the standard NaBH₄ reduction conditions adapted for this protocol.
- [2\[4\]\[8\]](#)

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